Introduction: A Core Building Block in Modern Fluorine Chemistry

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Compound of Interest

Compound Name:	*3-Nitro-4-(trifluoromethoxy)aniline*
CAS No.:	*2822-50-6*
Cat. No.:	*B1299944*

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In the landscape of contemporary drug discovery and materials science, the strategic incorporation of fluorine-containing functional groups is a cornerstone of molecular design. Among these, the trifluoromethoxy (-OCF_3) group has garnered significant attention for its unique electronic properties and metabolic stability. **3-Nitro-4-(trifluoromethoxy)aniline**, a strategically substituted aniline derivative, serves as a quintessential example of a high-value intermediate. Its molecular architecture, featuring a nucleophilic amine, an electron-withdrawing nitro group, and the lipophilic trifluoromethoxy moiety, offers a versatile platform for the synthesis of complex chemical entities.

This guide provides an in-depth technical overview of **3-Nitro-4-(trifluoromethoxy)aniline**, moving beyond a simple recitation of data to explain the causality behind its properties and applications. It is intended for researchers, chemists, and drug development professionals who utilize fluorinated intermediates to drive innovation.

Chemical Identity and Physicochemical Properties

The foundational properties of a molecule dictate its handling, reactivity, and suitability for various applications. **3-Nitro-4-(trifluoromethoxy)aniline** is a solid at room temperature,

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appearing as a light brown to brown substance.[1] Its key identifiers and physicochemical properties are summarized below.

Table 1: Chemical Identifiers for **3-Nitro-4-(trifluoromethoxy)aniline**

Identifier	Value	Source(s)
CAS Number	2822-50-6	[1][2][3]
IUPAC Name	3-nitro-4-(trifluoromethoxy)aniline	[4][5]
Molecular Formula	$C_7H_5F_3N_2O_3$	[3][5]
Molecular Weight	222.12 g/mol	[1][3]
SMILES	NC1=CC(=C(OC(F)(F)F)C=C1)=O	[5]
InChIKey	QXIKEFNBFUHDHK-UHFFFAOYSA-N	[5]

Table 2: Physicochemical Properties of **3-Nitro-4-(trifluoromethoxy)aniline**

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Property	Value	Source(s)
Appearance	Light brown to brown solid	[1]
Melting Point	90-92 °C	[1][2]
Boiling Point	~300 °C at 760 mmHg	[1][6]
Density	~1.543 g/cm³	[1][6]
Flash Point	>110 °C	[1][2]
Solubility	While quantitative data is limited, it is expected to be soluble in common organic solvents like methanol, dichloromethane, and ethyl acetate, and slightly soluble in water.[7]	

Proposed Synthesis Pathway

The synthesis of **3-Nitro-4-(trifluoromethoxy)aniline** is not a trivial matter of direct nitration. The powerful activating, ortho, para-directing nature of the aniline amine group competes with the deactivating, but also ortho, para-directing, trifluoromethoxy group. Direct nitration of 4-(trifluoromethoxy)aniline would likely yield a mixture of isomers, primarily the 2-nitro product, along with potential oxidation byproducts.

A more robust and selective strategy involves the protection of the highly reactive amine group as an acetanilide. This protection moderates the activating effect of the amine, reduces its susceptibility to oxidation, and sterically hinders the ortho positions, favoring nitration at the desired position 3. The synthesis can be logically structured into three main stages: Protection, Nitration, and Deprotection.

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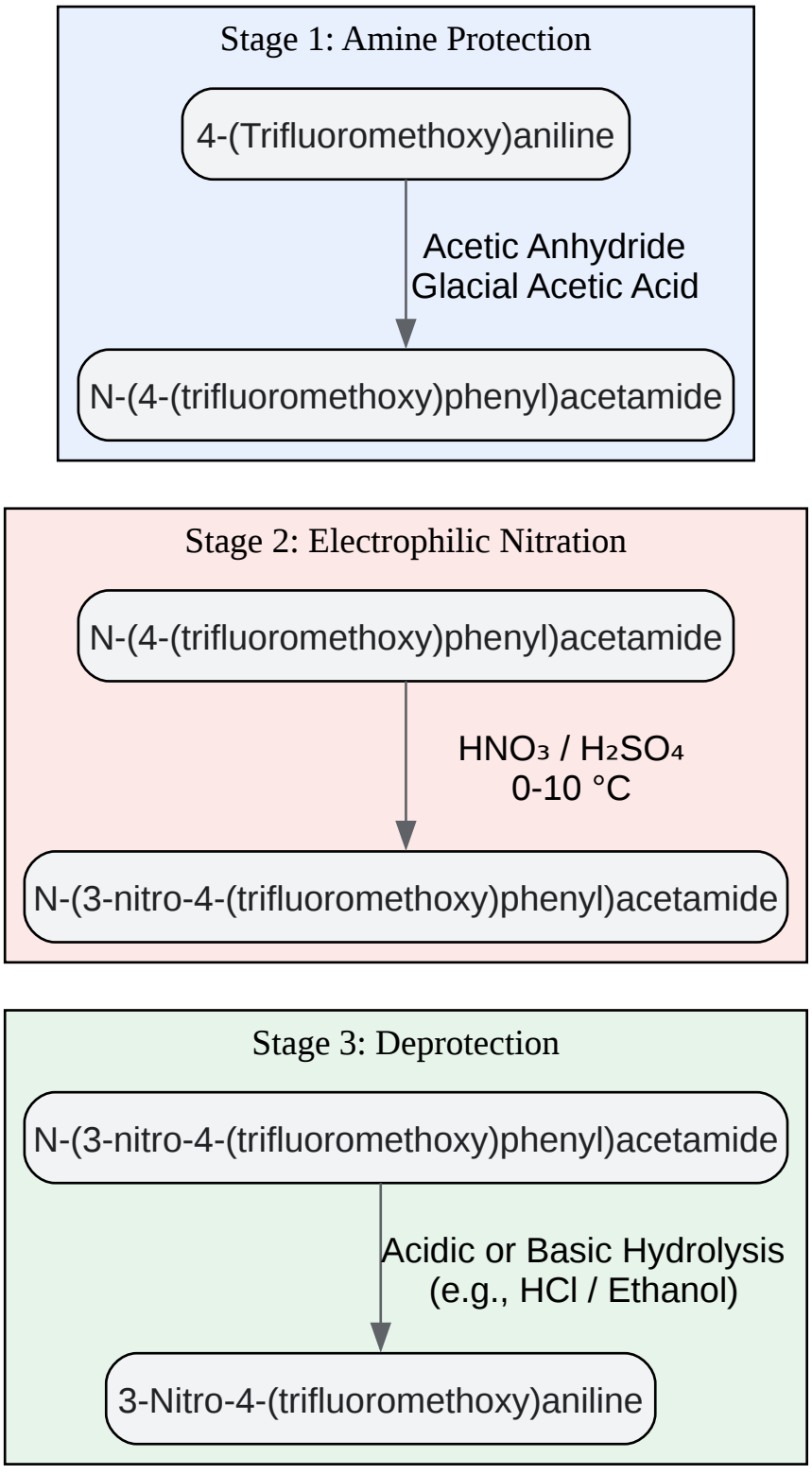

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Caption: Proposed three-stage synthesis workflow for **3-Nitro-4-(trifluoromethoxy)aniline**.

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Experimental Protocol: A Self-Validating Approach

This protocol is adapted from established procedures for the protection and subsequent nitration of substituted anilines.[8][9]

Stage 1: Protection via Acetylation

- Setup: In a round-bottom flask equipped with a reflux condenser and magnetic stirrer, dissolve 4-(trifluoromethoxy)aniline (1.0 eq.) in glacial acetic acid.
- Reagent Addition: Slowly add acetic anhydride (1.1 eq.) to the solution.
- Reaction: Heat the mixture to reflux and monitor the reaction's progress using Thin Layer Chromatography (TLC).
- Work-up: Upon completion, allow the mixture to cool to room temperature and pour it into ice-cold water. The N-(4-(trifluoromethoxy)phenyl)acetamide product will precipitate.
- Purification: Collect the solid precipitate by vacuum filtration, wash thoroughly with cold water, and dry to yield the protected intermediate.

Stage 2: Regioselective Nitration

- Setup: In a flask maintained in an ice bath (0-5 °C), dissolve the dried N-(4-(trifluoromethoxy)phenyl)acetamide (1.0 eq.) in concentrated sulfuric acid.
- Nitrating Agent: Separately, prepare a nitrating mixture by slowly adding concentrated nitric acid (1.05 eq.) to concentrated sulfuric acid at 0 °C.
- Reagent Addition: Add the cold nitrating mixture dropwise to the acetanilide solution, ensuring the internal temperature does not exceed 10 °C. The causality here is critical: maintaining a low temperature prevents over-nitration and side reactions.
- Reaction: After the addition is complete, allow the reaction to stir in the ice bath for 2-3 hours.
- Work-up: Carefully pour the reaction mixture onto crushed ice, causing the nitrated product, N-(3-nitro-4-(trifluoromethoxy)phenyl)acetamide, to precipitate.

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- Purification: Collect the solid via vacuum filtration and wash with cold water until the filtrate is neutral.

Stage 3: Hydrolysis (Deprotection)

- Setup: Suspend the crude nitrated acetanilide in a mixture of ethanol and aqueous hydrochloric acid.
- Reaction: Heat the mixture to reflux until TLC analysis indicates the complete consumption of the starting material.
- Work-up: Cool the reaction mixture and neutralize it carefully with a base (e.g., sodium carbonate solution) to precipitate the final product.
- Purification: Collect the crude **3-Nitro-4-(trifluoromethoxy)aniline** by filtration. Further purification can be achieved by recrystallization from a suitable solvent system (e.g., ethanol/water) to yield the final product with high purity.

Chemical Reactivity and Synthetic Utility

The utility of **3-Nitro-4-(trifluoromethoxy)aniline** as an intermediate stems from the distinct reactivity of its functional groups. The aromatic ring is generally deactivated towards further electrophilic substitution due to the potent electron-withdrawing effects of the nitro and trifluoromethoxy groups. However, the amine and nitro groups provide handles for a variety of valuable transformations.

- Reduction of the Nitro Group: The most common and synthetically valuable reaction is the selective reduction of the nitro group to a primary amine. This transformation yields 3-Amino-4-(trifluoromethoxy)aniline, a diamine building block. This can be achieved through several methods, including catalytic hydrogenation (e.g., H_2 over Pd/C) or using reducing metals in acidic media (e.g., Fe/HCl or Sn/HCl).[10][11][12] This conversion is fundamental for creating more complex heterocyclic systems or for differential functionalization of the two amino groups.
- Diazotization of the Amino Group: The primary amino group can be converted into a diazonium salt using nitrous acid (generated in situ from $NaNO_2$ and a strong acid). This highly versatile intermediate can then undergo a suite of reactions (e.g., Sandmeyer

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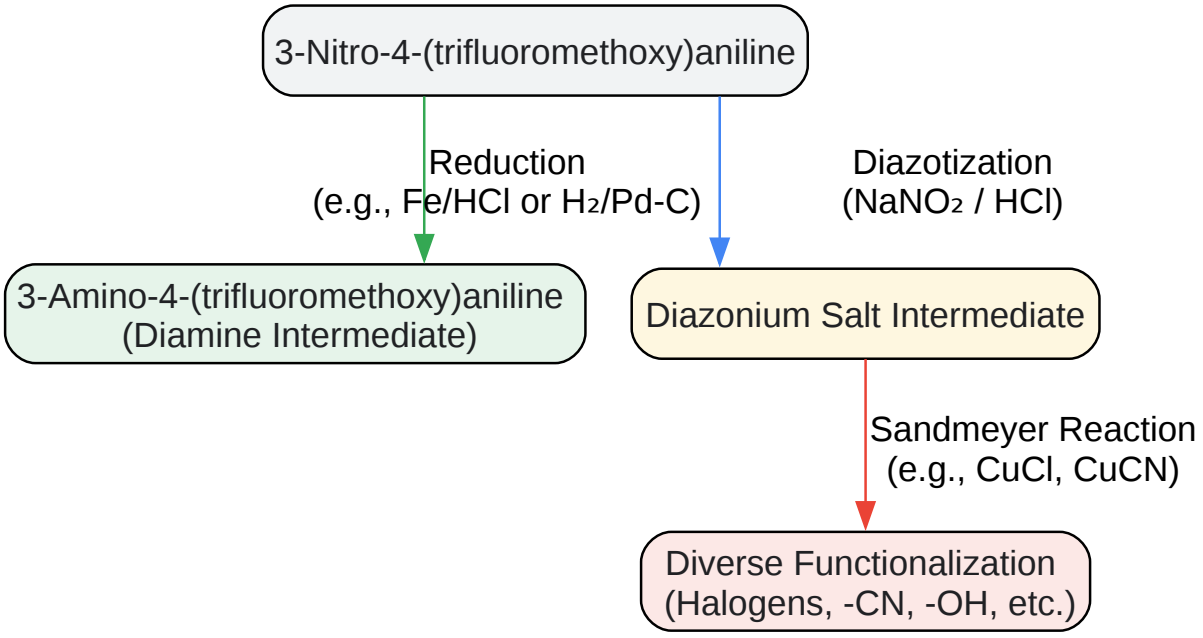
reactions) to introduce a wide range of substituents, including halogens, cyano, and hydroxyl groups, in place of the original amine.



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Caption: Key reaction pathways for **3-Nitro-4-(trifluoromethoxy)aniline**.

Applications in Drug Discovery

The trifluoromethoxy (-OCF_3) group is often considered a "super methyl" group or a lipophilic hydrogen bond acceptor. Its incorporation into bioactive molecules can profoundly enhance their pharmacological profiles.[13]

- Enhanced Lipophilicity: The -OCF_3 group significantly increases a molecule's lipophilicity (fat-solubility), which can improve its ability to cross cell membranes and enhance oral bioavailability.[13]
- Metabolic Stability: Unlike a methoxy (-OCH_3) group, the C-O bond in a trifluoromethoxy group is highly resistant to metabolic cleavage by cytochrome P450 enzymes. This leads to a longer half-life for drug candidates in the body.[13]
- Modulation of pKa and Conformation: The strong electron-withdrawing nature of the -OCF_3 group can alter the pKa of nearby functional groups, influencing receptor binding affinity and

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overall efficacy.

While specific drugs synthesized directly from **3-Nitro-4-(trifluoromethoxy)aniline** are proprietary or in early development, its structural isomer, 4-Nitro-3-(trifluoromethyl)aniline, serves as a key intermediate in the synthesis of Flutamide, a non-steroidal anti-androgen medication used in the treatment of prostate cancer.[14][15] This parallel highlights the critical role of nitro-trifluoro-substituted anilines in constructing pharmaceutically active agents. This class of intermediates is indispensable for building complex molecules for oncology, neuroscience, and anti-inflammatory research programs.[16][17]

Safety and Handling

As with many nitrated aromatic compounds, **3-Nitro-4-(trifluoromethoxy)aniline** requires careful handling in a laboratory setting. It is classified as harmful and an irritant. All work should be conducted in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, must be worn.[18]

Table 3: GHS Hazard and Precautionary Statements

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Classification	Code	Statement	Source(s)
Hazard	H302+H312+H332	Harmful if swallowed, in contact with skin or if inhaled.	[2]
H315	Causes skin irritation.	[2][19]	
H319	Causes serious eye irritation.	[2][19]	
H335	May cause respiratory irritation.	[2][19]	
Precautionary	P261	Avoid breathing dust.	[19][20]
P280	Wear protective gloves/protective clothing/eye protection.	-	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[20]	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[20]	

In case of fire, use carbon dioxide, dry chemical powder, or alcohol-resistant foam.[2] Combustion may produce toxic fumes, including nitrogen oxides (NOx) and hydrogen fluoride (HF).[2]

Conclusion

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3-Nitro-4-(trifluoromethoxy)aniline is more than a mere catalog chemical; it is a sophisticated building block engineered for high-impact applications. Its carefully arranged functional groups provide a blueprint for synthetic versatility, while the embedded trifluoromethoxy moiety offers a proven strategy for enhancing the pharmacokinetic properties of drug candidates. A thorough understanding of its synthesis, reactivity, and handling is essential for any research program aiming to leverage the unique advantages of fluorine chemistry to develop next-generation pharmaceuticals and advanced materials.

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